

In-Depth Technical Guide to Iridium(III) Acetate (CAS Number: 52705-52-9)

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Compound of Interest

Compound Name: *Iridium(3+);acetate*

Cat. No.: *B13793390*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Iridium(III) acetate, identified by the CAS number 52705-52-9, is an organometallic compound of significant interest in various fields of chemical research and development. It is recognized for its notable catalytic activity, particularly in the realms of organic synthesis and sustainable energy applications. This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and catalytic pathways associated with Iridium(III) acetate, tailored for professionals in research and drug development.

Chemical and Physical Properties

Iridium(III) acetate is a coordination complex featuring iridium in the +3 oxidation state. The acetate ligands coordinate to the central iridium atom, forming a stable compound. Its physical appearance is typically a dark blue, green, or brown to black powder.^[1] It exhibits slight solubility in dimethyl sulfoxide (DMSO) and methanol.^[1] Proper storage of Iridium(III) acetate requires protection from light and storage under a nitrogen atmosphere to maintain its stability.^[1]

Data Presentation: Physicochemical Properties

Property	Value	References
CAS Number	52705-52-9	[1][2]
Molecular Formula	$\text{Ir}(\text{C}_2\text{H}_3\text{O}_2)_3$	[2]
Molecular Weight	369.35 g/mol	[2]
Appearance	Dark blue, green, or brown to black powder	[1][2]
Solubility	Slightly soluble in DMSO and methanol	[1]
Storage	Protect from light, store under nitrogen	[1]

Experimental Protocols

Synthesis of Iridium(III) Acetate

A general method for the synthesis of Iridium(III) acetate involves the reaction of an iridium salt, such as iridium(III) chloride, with an acetate source in a suitable solvent. A patented method describes a process for preparing iridium acetate with a low halide content. This involves reacting an iridium compound with an alkaline compound in a protic solvent in the presence of oxalic acid or formic acid (or their salts) to obtain an iridium-containing precipitate. This precipitate is then reacted with acetic acid and/or acetic anhydride to yield an iridium acetate solution.[3]

Detailed Experimental Protocol for a related Iridium(III) complex synthesis (Illustrative Example):

The synthesis of iridium(III) complexes often involves the reaction of a suitable iridium precursor with the desired ligands. For instance, the synthesis of tris(2-phenylpyridinato)iridium(III) $[\text{Ir}(\text{ppy})_3]$, a related cyclometalated iridium(III) complex, can be achieved by reacting iridium(III) chloride with 2-phenylpyridine.

Materials:

- Iridium(III) chloride hydrate

- 2-Phenylpyridine
- Solvent (e.g., 2-ethoxyethanol or glycerol)
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- A mixture of iridium(III) chloride hydrate and an excess of 2-phenylpyridine is prepared in a suitable high-boiling solvent.
- The reaction mixture is heated to a high temperature (typically $> 200\text{ }^{\circ}\text{C}$) under an inert atmosphere for several hours to facilitate the cyclometalation reaction.
- Upon cooling, the product precipitates from the solution.
- The precipitate is collected by filtration, washed with a suitable solvent (e.g., methanol or ethanol) to remove unreacted starting materials, and then dried under vacuum.

Note: This is a generalized procedure for a related compound. The specific synthesis of Iridium(III) acetate may vary, and it is crucial to consult detailed literature for precise experimental conditions.

Characterization of Iridium(III) Complexes

The characterization of Iridium(III) complexes, including Iridium(III) acetate, typically involves a combination of spectroscopic techniques to confirm the structure and purity of the compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to elucidate the structure of the organic ligands and their coordination to the iridium center.
- Infrared (IR) Spectroscopy: IR spectroscopy is employed to identify the characteristic vibrational frequencies of the acetate ligands and to confirm their coordination to the iridium atom.
- Mass Spectrometry (MS): Mass spectrometry helps in determining the molecular weight of the complex and confirming its elemental composition.

Catalytic Applications and Signaling Pathways

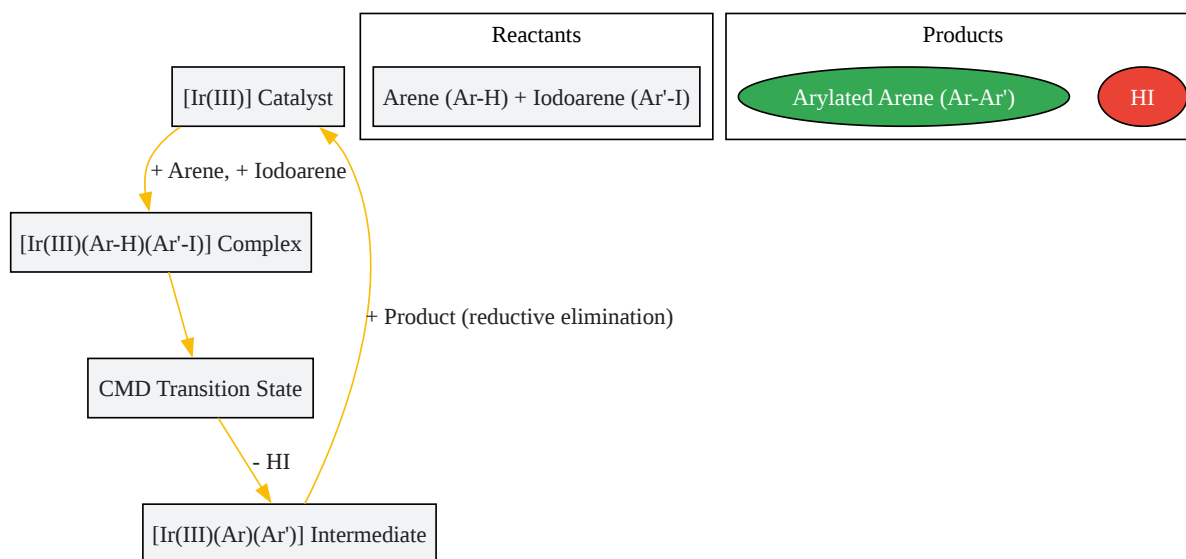
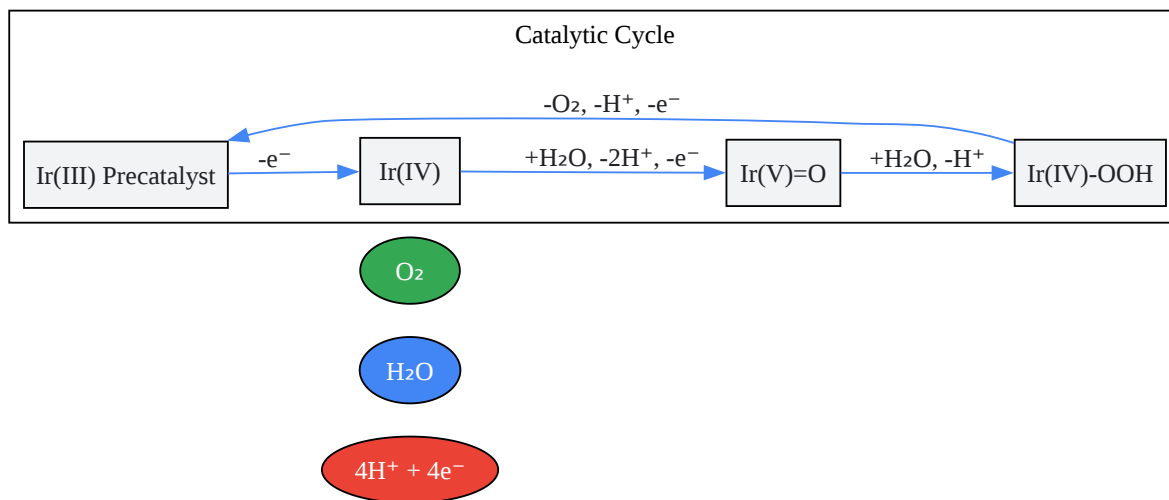
Iridium(III) acetate is a versatile catalyst precursor for a variety of organic transformations. Its catalytic activity stems from the ability of the iridium center to cycle between different oxidation states, facilitating key reaction steps such as oxidative addition and reductive elimination.

Water Oxidation

A significant area of research involving Iridium(III) acetate is its application as a catalyst in water oxidation, a crucial step in artificial photosynthesis and the production of hydrogen fuel.

[4] Iridium-based catalysts are among the most active for the oxygen evolution reaction (OER).

[5] The catalytic cycle for water oxidation by a molecular iridium catalyst generally involves the formation of high-valent iridium-oxo species.



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